

Technical Support Center: 6-Chloro-2-nitropyridin-3-ol

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Compound of Interest

Compound Name: 6-Chloro-2-nitropyridin-3-ol

Cat. No.: B1465010

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Welcome to the technical support guide for **6-Chloro-2-nitropyridin-3-ol** (CAS: 887471-39-8). This resource is designed for researchers, chemists, and drug development professionals to ensure the stability, proper storage, and effective use of this key chemical intermediate in your experiments. The following sections provide answers to frequently asked questions and troubleshooting guidance for common issues.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term and short-term storage conditions for 6-Chloro-2-nitropyridin-3-ol?

The stability of **6-Chloro-2-nitropyridin-3-ol** is critical for ensuring experimental reproducibility. Like many halogenated and nitrated pyridine derivatives, it is susceptible to degradation if not stored correctly. The primary concerns are moisture, heat, and light.

For optimal stability, the compound should be stored in a tightly sealed container in a dry and cool environment.^{[1][2]} Based on stability data for structurally similar compounds, the following conditions are recommended:

Storage Condition	Temperature	Duration	Rationale
Long-Term Storage	-20°C	Up to 3 years	Minimizes thermal degradation and potential side reactions over extended periods.[3]
Short-Term Storage	4°C	Up to 2 years	Suitable for material that will be used within a moderate timeframe.[3]
Benchtop Use	Ambient Temperature	Hours to Days	Keep tightly closed and protected from moisture. Minimize exposure to light.[4]

*Shelf-life estimates are based on data for similar compounds and may vary. It is best practice to re-analyze the purity of the material if stored for extended periods.

The key is to minimize exposure to atmospheric moisture, as the chloro- and nitro- functional groups can increase the molecule's susceptibility to hydrolysis or other reactions over time. Always store under an inert atmosphere (e.g., argon or nitrogen) if the material will be stored for a long time or is of very high purity.

Q2: What known incompatibilities or hazardous reactions should I be aware of?

6-Chloro-2-nitropyridin-3-ol should be handled with an awareness of its potential reactivity. The primary incompatibilities are:

- Strong Oxidizing Agents: These can react exothermically with the pyridine ring and its substituents, potentially leading to decomposition.[1][4]
- Strong Acids, Acid Anhydrides, and Acid Chlorides: These should be avoided as they can potentially react with the hydroxyl group or catalyze degradation.[1]

- **High Heat:** Thermal decomposition can occur at elevated temperatures, releasing toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride (HCl) gas.^{[2][4]}

Always consult the Safety Data Sheet (SDS) for the most comprehensive safety information and handle the compound in a well-ventilated fume hood.^{[2][4]}

Q3: What are the primary safety and handling precautions for this compound?

This compound is classified as hazardous. It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.^{[2][4]} It may also cause respiratory irritation.^{[2][4]} Therefore, strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear appropriate protective gloves, a lab coat, and chemical safety goggles or a face shield.^{[1][4]}
- **Ventilation:** Use only in a well-ventilated area, preferably a certified chemical fume hood, to avoid inhalation of dust or fumes.^{[2][4]}
- **Handling:** Avoid creating dust. After handling, wash hands and any exposed skin thoroughly.^{[1][2]} Do not eat, drink, or smoke in the work area.^{[2][4]}
- **Spills:** In case of a spill, avoid breathing dust. Shut off all possible sources of ignition. Clean up spills immediately following your institution's standard operating procedures for hazardous chemical spills.^[4]

Q4: How should I prepare solutions of 6-Chloro-2-nitropyridin-3-ol for my experiments?

When preparing solutions, consider both solubility and stability. While specific solubility data is not widely published, pyridine derivatives of this nature are often soluble in common organic solvents like DMSO, DMF, and alcohols.

Protocol for Solution Preparation:

- Equilibrate the container of **6-Chloro-2-nitropyridin-3-ol** to room temperature before opening to prevent condensation of moisture onto the solid.
- Weigh the desired amount of the solid in a clean, dry vial.
- Add the desired solvent (e.g., anhydrous DMSO or DMF for stock solutions) via syringe or in a controlled environment to minimize exposure to air and moisture.
- Vortex or sonicate gently until the solid is fully dissolved.
- If preparing a stock solution for long-term storage, aliquot it into smaller, single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound. Store stock solutions at -20°C or -80°C.

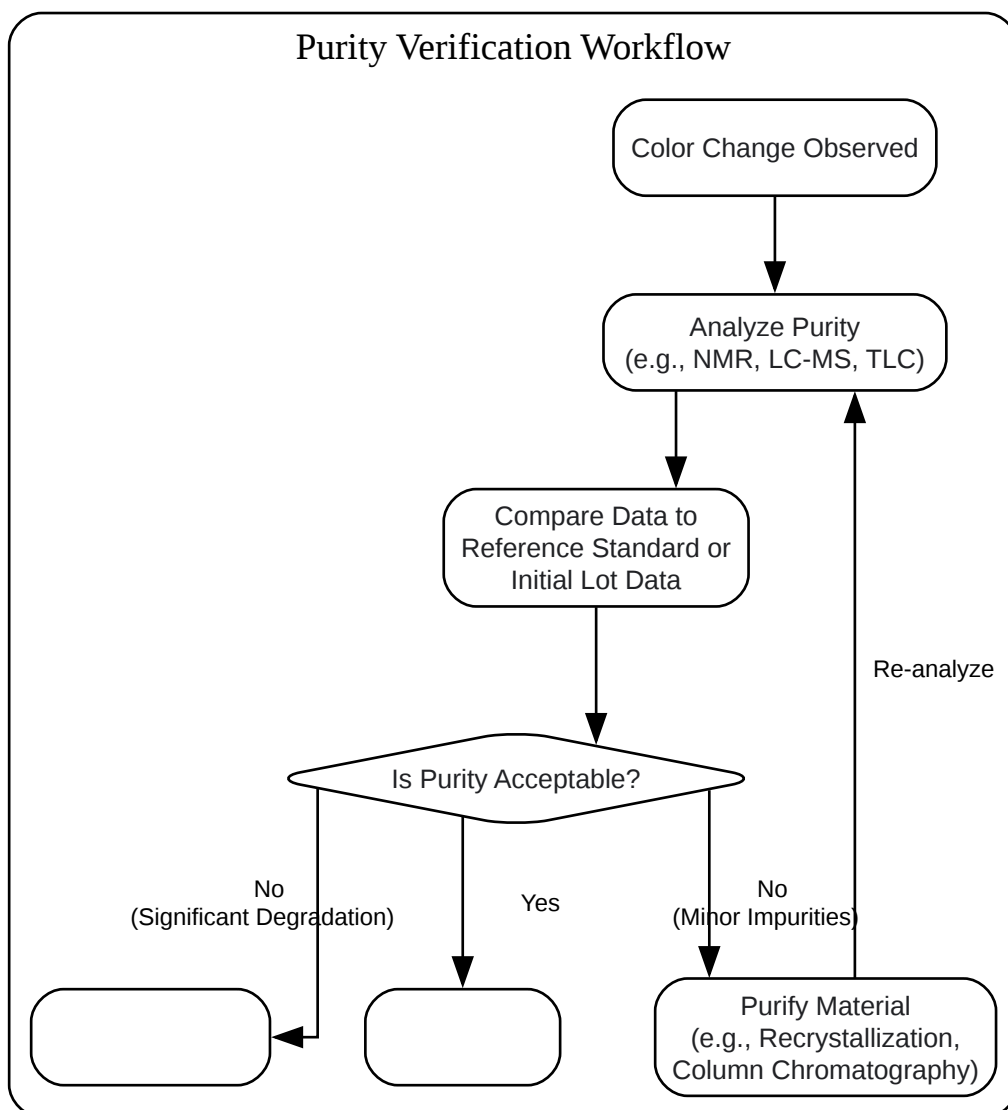
Troubleshooting Guide

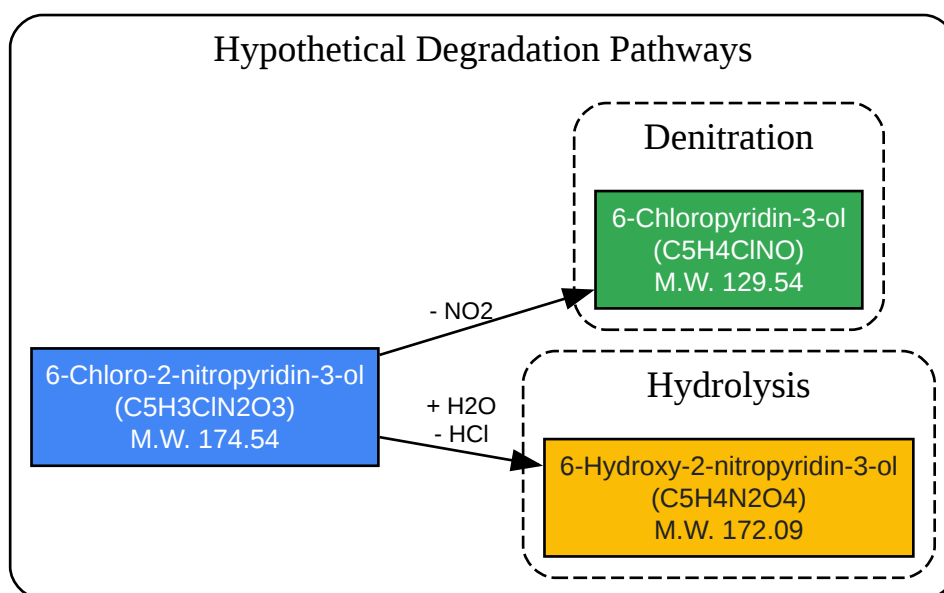
Q1: My solid **6-Chloro-2-nitropyridin-3-ol** has changed color from its original appearance. Is it still usable?

A change in color (e.g., from off-white or light yellow to tan or brown) is a strong indicator of degradation. This can be caused by exposure to air, light, moisture, or elevated temperatures over time.

Causality: The nitro and hydroxyl groups on the pyridine ring can be involved in oxidative or polymerization-like side reactions, leading to the formation of colored impurities.

Recommended Action: Do not assume the material is pure enough for your experiment, as the impurities could interfere with your reaction or lead to misleading results.





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